

# A Comparative Analysis of the Boiling Points of Hexane Isomers

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## Compound of Interest

Compound Name: 2,3-Dimethylbutane

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This guide provides a detailed comparison of the boiling points of the five structural isomers of hexane. The information is intended for researchers, scientists, and professionals in drug development who require a fundamental understanding of the physicochemical properties of aliphatic hydrocarbons. This document presents experimental data, outlines the methodologies for boiling point determination, and illustrates the relationship between molecular structure and boiling point.

## Data Presentation: Boiling Points of Hexane Isomers

The boiling points of the hexane isomers are inversely related to the degree of branching in their molecular structure. Increased branching leads to a more compact, spherical shape, which reduces the surface area available for intermolecular van der Waals forces (specifically, London dispersion forces). Weaker intermolecular forces require less energy to overcome, resulting in lower boiling points.<sup>[1][2][3][4]</sup> The unbranched isomer, n-hexane, exhibits the strongest intermolecular attractions and consequently has the highest boiling point among the isomers.<sup>[2]</sup>

Isomer Name	Structure	Boiling Point (°C)	Boiling Point (K)
n-Hexane	$\text{CH}_3(\text{CH}_2)_4\text{CH}_3$	68.5 - 69.1[5]	341.6 - 342.2
2-Methylpentane	$\begin{array}{c} \text{CH}_3\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_2 \\ \text{CH}_3 \end{array}$	60 - 62[6]	333 - 335
3-Methylpentane	$\begin{array}{c} \text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2 \\ \text{CH}_3 \end{array}$	62.9 - 63.7[7]	336.0 - 336.8
2,3-Dimethylbutane	$\begin{array}{c} \text{CH}_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3) \\ \text{CH}_3 \end{array}$	57.9 - 58.3[8]	331.0 - 331.4
2,2-Dimethylbutane	$(\text{CH}_3)_3\text{CCH}_2\text{CH}_3$	49.7 - 50.0[9][10]	322.8 - 323.0

## Experimental Protocols for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[11] This physical constant is a key indicator of a substance's purity and identity. Several experimental methods can be employed for its determination.

### 1. Distillation Method:

This is a common and accurate method for determining the boiling point of a liquid, especially when a sufficient quantity of the substance is available.[12]

- **Apparatus Setup:** A distillation flask is filled with the liquid sample and a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask with the top of the bulb level with the side arm leading to the condenser. The condenser is connected to a receiving flask.
- **Procedure:** The distillation flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb before passing into the condenser, where it cools and liquefies, collecting in the receiving flask. The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid.[12]

- Data Analysis: For a pure compound, the temperature should remain constant throughout the distillation process.[\[12\]](#)

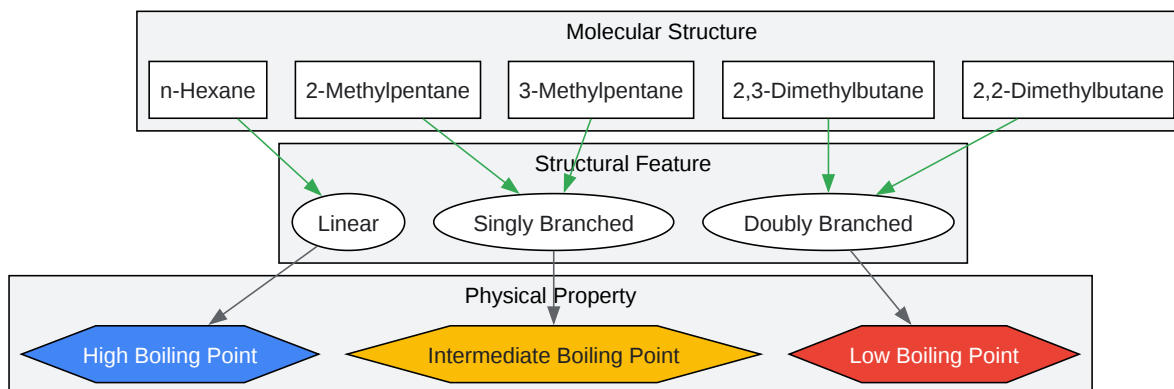
## 2. Capillary Method (Micro Boiling Point Determination):

This method is suitable when only a small amount of the liquid is available.[\[13\]](#)

- Apparatus Setup: A small amount of the liquid is placed in a fusion tube or a small test tube. A capillary tube, sealed at one end, is inverted and placed in the liquid. The fusion tube is then attached to a thermometer.
- Procedure: The apparatus is heated in a heating block or a water bath. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[11\]](#)[\[14\]](#)
- Principle: Initially, the air trapped in the capillary tube expands and escapes. As the liquid is heated to its boiling point, its vapor pressure equals the atmospheric pressure, and the vapor fills the capillary tube. Upon cooling, the vapor pressure drops, and the atmospheric pressure forces the liquid into the capillary.[\[13\]](#)

## Visualization of Structure-Property Relationship

The following diagram illustrates the logical relationship between the molecular structure of hexane isomers and their corresponding boiling points.



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Caption: Relationship between hexane isomer branching and boiling point.

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